An In-depth Technical Guide to Natamycin Production in Streptomyces chattanoogensis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *Natamycin(Pimaricin)*

Cat. No.: *B16105621*

Get Quote

Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary

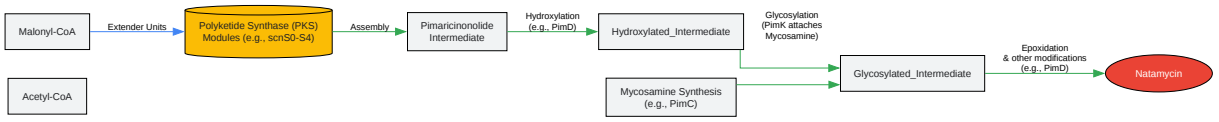
Natamycin, a polyene macrolide antibiotic, is a vital antifungal agent used in both the food industry as a natural preservative and in clinical settings for treating fungal infections. Streptomyces chattanoogensis has been identified as a significant producer of this commercially valuable secondary metabolite.[1][2][3] This technical guide provides a comprehensive overview of Streptomyces chattanoogensis as a natamycin producer, focusing on the core biosynthetic and regulatory pathways, quantitative production data, and detailed experimental protocols for cultivation, genetic manipulation, and analysis. The information is intended to serve as a foundational resource for researchers aiming to understand and optimize natamycin production in this organism.

Natamycin Biosynthesis Pathway

The biosynthesis of natamycin is a complex process orchestrated by a Type I polyketide synthase (PKS) system and a series of post-PKS tailoring enzymes.[4] The genetic instructions for this pathway are encoded in a conserved biosynthetic gene cluster (BGC). The process

© 2026 BenchChem. All rights reserved.

begins with the assembly of the polyketide backbone from simple precursors like acetyl-CoA and malonyl-CoA, followed by a series of modifications to yield the final active compound.[4]



Click to download full resolution via product page

Caption: Core steps in the biosynthesis of natamycin.

Regulatory and Signaling Pathways

The production of natamycin in Streptomyces is tightly controlled by a complex regulatory network that responds to various environmental and physiological signals. This network includes both pathway-specific regulators located within the natamycin gene cluster and global regulators that respond to broader cellular conditions like nutrient availability and stress.

Key Regulatory Genes

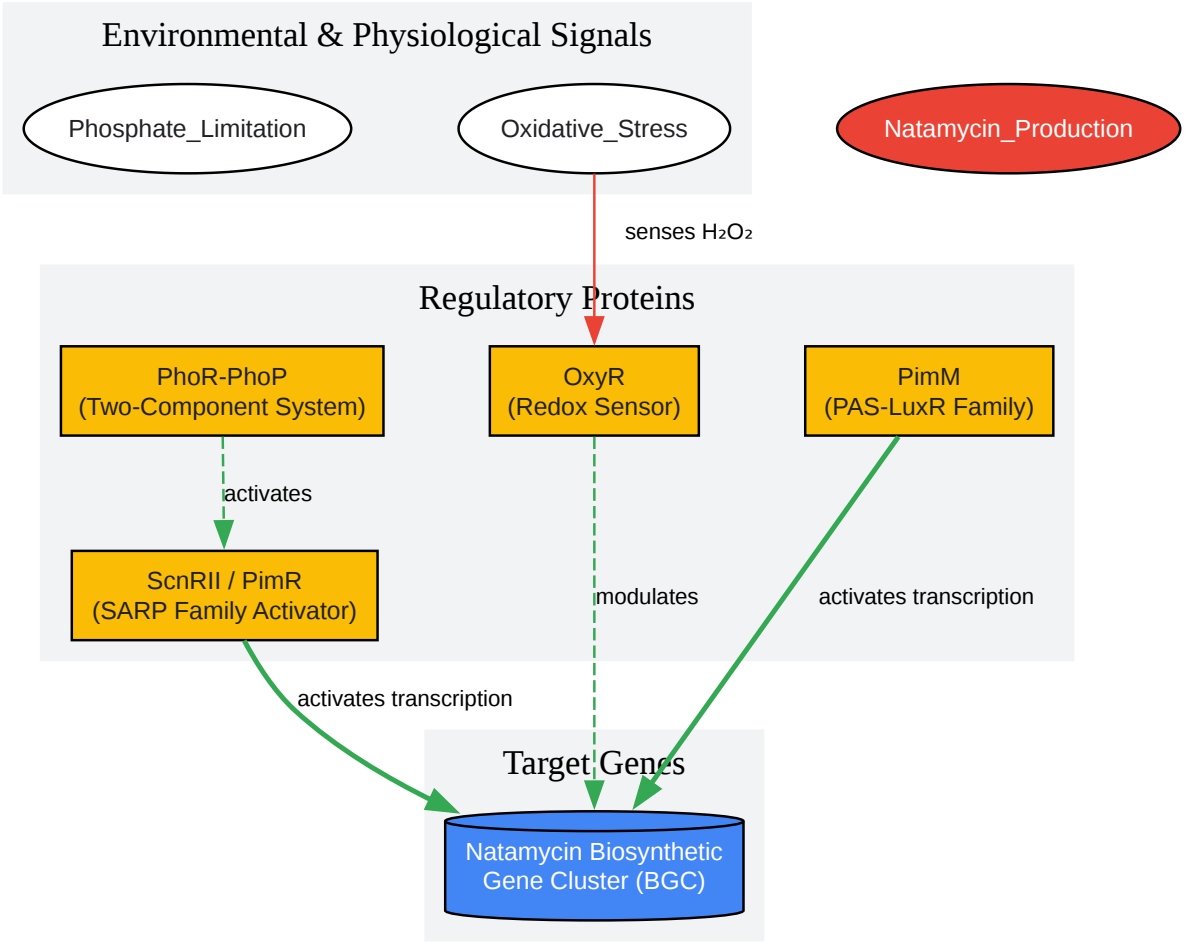
- Cluster-Situated Regulators: The natamycin BGC contains its own regulatory genes. In S. chattanoogensis, the gene ScnRII has been identified as a pathway-specific positive regulator.[5] Its overexpression significantly boosts natamycin production. Homologous genes in other Streptomyces species, such as pimM and pimR, are also known to be crucial activators of the biosynthetic genes.[6]

- Global Regulators:

  - Phosphate Limitation (PhoR-PhoP): The two-component system PhoR-PhoP is a key global regulator. Under phosphate-limiting conditions, the sensor kinase PhoR phosphorylates the response regulator PhoP. Activated PhoP then directly or indirectly enhances the expression of the natamycin biosynthetic genes.[2][6][7]

© 2026 BenchChem. All rights reserved.

- Oxidative Stress (OxyR): There is evidence linking natamycin biosynthesis to the cellular response to oxidative stress. A cholesterol oxidase encoded within the gene cluster is thought to generate hydrogen peroxide (H_2O_2), which can be sensed by the global regulator OxyR, subsequently modulating the expression of natamycin biosynthetic genes. [4][6]



Click to download full resolution via product page

Caption: Regulatory cascade controlling natamycin biosynthesis.

Quantitative Data on Natamycin Production

The yield of natamycin can be significantly enhanced through both optimization of fermentation conditions and genetic engineering of the producer strain. The following tables summarize

© 2026 BenchChem. All rights reserved.

reported quantitative data for S. chattanoogensis and provide comparative data from other high-yield Streptomyces species.

Table 1: Natamycin Production Improvement in Streptomyces chattanoogensis

Strain / Modification	Method	Improvement Metric	Natamycin Titer	Reference
S. chattanoogensis L10	Overexpression of ScnRII (positive regulator)	3.3-fold increase (YSG medium)	Not specified	[5]
S. chattanoogensis L10	Overexpression of ScnRII (positive regulator)	4.6-fold increase (YEME medium)	Not specified	[5]
S. chattanoogensis L10	Overexpression of SchPPT (PPTase)	~40% increase	Not specified	[8][9]
S. chattanoogensis L10 (sHJ003)	Modification of phosphoribosyltransferase gene	40% increase over parental strain	3.12 g/L	[10]

Table 2: Comparative Natamycin Titers in Other Streptomyces Strains

© 2026 BenchChem. All rights reserved.

Species	Strain / Condition	Natamycin Titer	Reference
S. gilvosporeus	Optimized medium (glucose, pH)	2.45 g/L	[11]
S. gilvosporeus	Mutant AG-2 (ARTP mutagenesis)	1.53 g/L	[10]
S. gilvosporeus	Engineered strain AG-glnR (fed-batch)	11.50 g/L	[10]
S. natalensis	Optimized medium	1.58 g/L	[12]
S. natalensis	Optimized with response surface methodology	2.81 g/L	[13]
S. natalensis	L-valine precursor feeding	1.82 g/L	[14]

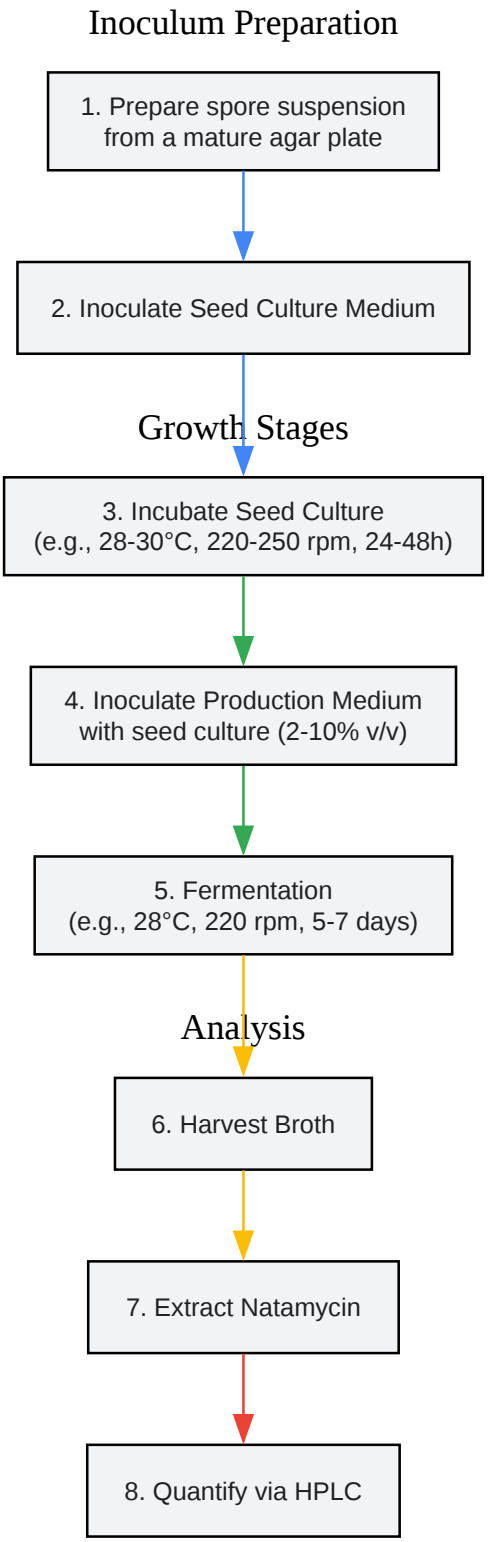
Experimental Protocols

The following sections provide detailed methodologies for the cultivation of S. chattanoogensis, fermentation for natamycin production, and subsequent extraction and analysis.

Cultivation and Fermentation

This protocol describes a general workflow for shake-flask fermentation. Optimization will be required for specific strains and bioreactor scale-up.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: General experimental workflow for natamycin production.

© 2026 BenchChem. All rights reserved.

a. Media Composition:

- Seed Culture Medium (example):[10]
  - Yeast Extract: 20 g/L
  - Dextrose: 50 g/L
  - Ammonium Sulfate: 10 g/L
  - KH_2PO_4: 1.36 g/L
  - K_2HPO_4: 0.8 g/L
  - $MgSO_4 \cdot 7H_2O$: 0.5 g/L
  - $ZnSO_4 \cdot 7H_2O$: 0.04 g/L
  - $FeSO_4 \cdot 7H_2O$: 0.03 g/L
  - Adjust pH to 7.0.
- Production Medium (example):[10]
  - Glucose: 60 g/L
  - Soybean Peptone: 20 g/L
  - Yeast Extract: 4.5 g/L
  - $MgSO_4 \cdot 7H_2O$: 1 g/L
  - NaCl: 2 g/L
  - Adjust pH to 7.0.

b. Protocol:

© 2026 BenchChem. All rights reserved.

- Inoculum Preparation: Prepare a spore suspension of S. chattanoogensis from a mature sporulating agar plate (e.g., MS agar) in sterile water.
- Seed Culture: Inoculate a 250 mL flask containing 30 mL of seed medium with the spore suspension.
- Incubation: Incubate the seed culture at 28-30°C with shaking at 220-250 rpm for 24-48 hours.[10][15]
- Production Culture: Inoculate 250 mL flasks containing 30 mL of production medium with 5-10% (v/v) of the seed culture.
- Fermentation: Incubate the production flasks at 28°C with shaking at 220 rpm for 5 to 7 days.[10] Monitor production periodically by taking samples for analysis.

Natamycin Extraction and Quantification

a. Extraction Protocol:

- Take a 1 mL sample of the fermentation broth.
- Add 9 mL of methanol containing 5% glacial acetic acid.[10]
- Vortex thoroughly to ensure complete extraction of natamycin from the mycelium and broth.
- Centrifuge the mixture to pellet cell debris.
- Filter the supernatant through a 0.22 µm syringe filter into an HPLC vial.

b. HPLC Quantification Protocol:[1]

- Instrument: High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- Column: C18 reverse-phase column (e.g., Hypersil BDS C18, 5 µm, 4.6mm × 200mm).
- Mobile Phase: Methanol : Water : Acetic Acid (60:40:5, v/v/v).
- Flow Rate: 1.0 mL/min.

© 2026 BenchChem. All rights reserved.

- Detection Wavelength: 302 nm.
- Quantification: Prepare a standard curve using a pure natamycin standard. Determine the concentration in the sample by comparing its peak area to the standard curve.

Genetic Manipulation (Gene Deletion using CRISPR/Cas9)

Modern CRISPR/Cas9-based methods offer an efficient way to perform genetic modifications in Streptomyces.[16] The following provides a general workflow. Specific plasmid systems (e.g., pCRISPomyces) and detailed protocols should be consulted.[17]

a. Construction of the Gene Deletion Plasmid:

- Design sgRNA: Design a specific single-guide RNA (sgRNA) that targets the gene of interest in the S. chattanoogensis genome.
- Prepare Homology Arms: Amplify ~1-2 kb DNA fragments upstream and downstream of the target gene. These will serve as the homology-directed repair (HDR) template.
- Assemble Plasmid: Clone the sgRNA expression cassette and the joined homology arms into a suitable E. coli-Streptomyces shuttle vector that also carries the cas9 gene.

b. Conjugation and Selection:

- Transform E. coli: Transform the final construct into a donor E. coli strain (e.g., ET12567/pUZ8002).
- Intergeneric Conjugation: Mix the donor E. coli with S. chattanoogensis spores on a suitable agar medium (e.g., MS agar) and incubate to allow for plasmid transfer.
- Select Exconjugants: Overlay the conjugation plate with an appropriate antibiotic (to select for the plasmid) and nalidixic acid (to counter-select E. coli). Incubate until resistant Streptomyces colonies appear.

c. Screening and Curing:

© 2026 BenchChem. All rights reserved.

- Screen for Deletion: Isolate genomic DNA from potential exconjugants and use PCR with primers flanking the target gene to verify the deletion. The PCR product from a successful deletion mutant will be smaller than the wild-type product.
- Cure the Plasmid: To remove the CRISPR/Cas9 plasmid, passage the confirmed mutant on non-selective medium. Screen for loss of the plasmid by replica plating onto selective and non-selective plates.

Conclusion

Streptomyces chattanoogensis is a robust and genetically tractable platform for the production of natamycin. Significant improvements in yield have been demonstrated through targeted genetic engineering of regulatory and biosynthetic pathways, as well as through the optimization of fermentation processes. This guide provides the foundational knowledge and protocols necessary for researchers to further explore and enhance the potential of this microorganism. The application of modern synthetic biology tools, guided by a deeper understanding of the complex regulatory networks, will continue to drive innovation in producing this important antifungal agent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. Biotechnological production and application of the antibiotic pimaricin: biosynthesis and its regulation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Natamycin - Wikipedia [en.wikipedia.org]
- 4. benchchem.com [benchchem.com]
- 5. Identification of a novel Streptomyces chattanoogensis L10 and enhancing its natamycin production by overexpressing positive regulator ScnRII - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]

© 2026 BenchChem. All rights reserved.

- 7. Enhanced Natamycin production in Streptomyces gilvosporeus through phosphate tolerance screening and transcriptome-based analysis of high-yielding mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Improvement of Natamycin Production by Engineering of Phosphopantetheinyl Transferases in Streptomyces chattanoogensis L10 - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Improvement of natamycin production by engineering of phosphopantetheinyl transferases in Streptomyces chattanoogensis L10 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. Natamycin production by Streptomyces gilvosporeus based on statistical optimization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Enhanced Natamycin production by Streptomyces natalensis in shake-flasks and stirred tank bioreactor under batch and fed-batch conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Biosynthesis regulation of natamycin production from Streptomyces natalensis HDMNTE-01 enhanced by response surface methodology - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Improving the production of natamycin in Streptomyces natalensis HW-2 by L-valine feeding - PMC [pmc.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. Frontiers | CRISPR/Cas9-Based Editing of Streptomyces for Discovery, Characterization, and Production of Natural Products [frontiersin.org]
- 17. life.sjtu.edu.cn [life.sjtu.edu.cn]

- To cite this document: BenchChem. [An In-depth Technical Guide to Natamycin Production in Streptomyces chattanoogensis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b16105621/docs#an-in-depth-technical-guide-to-natamycin-production-in-streptomyces-chattanoogensis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.